

5-Bromopyrimidine: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: 5-Bromopyrimidine

Cat. No.: B023866

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromopyrimidine is a halogenated heterocyclic organic compound that has emerged as a crucial building block in organic synthesis. Its unique electronic properties and versatile reactivity make it an indispensable intermediate in the synthesis of a wide array of complex molecules, particularly in the fields of medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the properties, synthesis, and key applications of **5-bromopyrimidine**, with a focus on its utility in constructing pharmacologically active agents.

Physical and Chemical Properties

5-Bromopyrimidine is a white to off-white crystalline solid at room temperature.^[1] It belongs to the class of substituted pyrimidines, featuring a six-membered aromatic ring with two nitrogen atoms at positions 1 and 3, and a bromine atom at the 5-position.^[1] This substitution pattern renders the C-Br bond susceptible to a variety of synthetic transformations.

Property	Value	Reference
CAS Number	4595-59-9	[1] [2] [3]
Molecular Formula	C4H3BrN2	
Molecular Weight	158.98 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	72 - 76 °C	
Boiling Point	168 °C	
Solubility	Soluble in organic solvents like ethanol and acetone; sparingly soluble in water.	

Synthesis of 5-Bromopyrimidine

The synthesis of **5-bromopyrimidine** is typically achieved through the direct bromination of pyrimidine or its derivatives. Common brominating agents include bromine in the presence of a Lewis acid catalyst such as iron(III) bromide. An alternative approach involves the Sandmeyer-type diazotization of 5-aminopyrimidine, followed by treatment with copper(I) bromide.

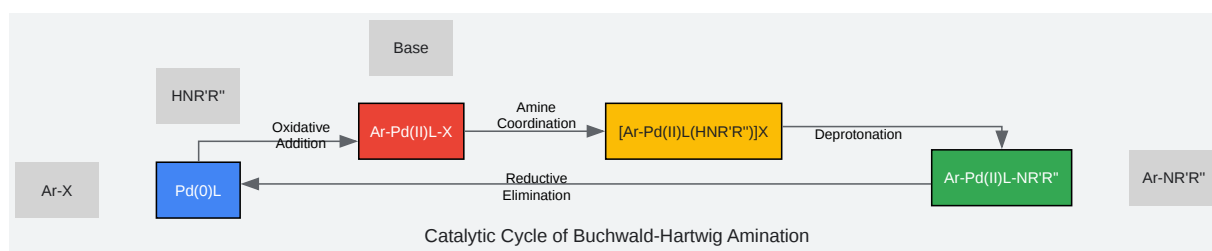
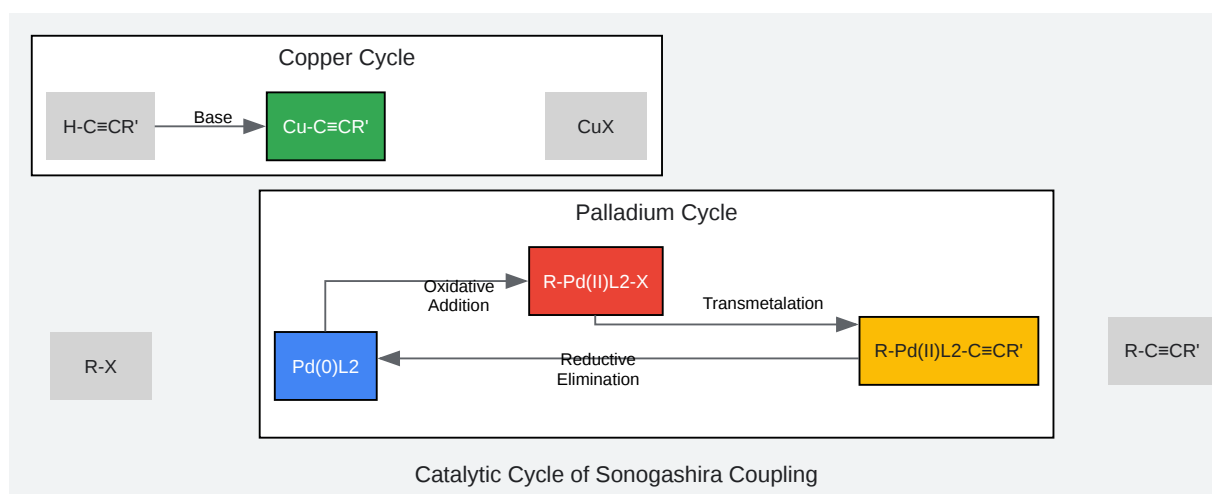
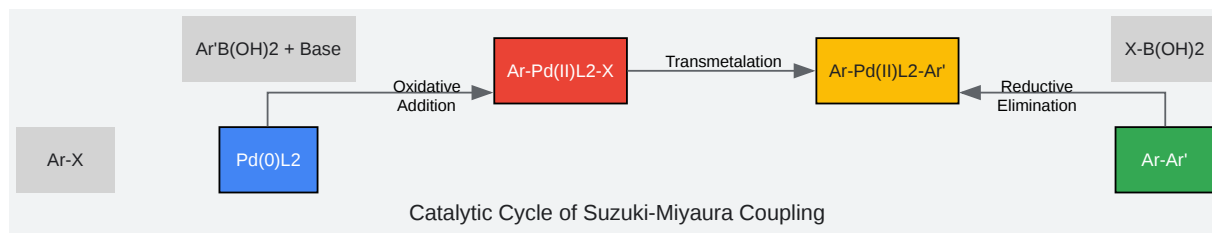
Key Synthetic Applications and Experimental Protocols

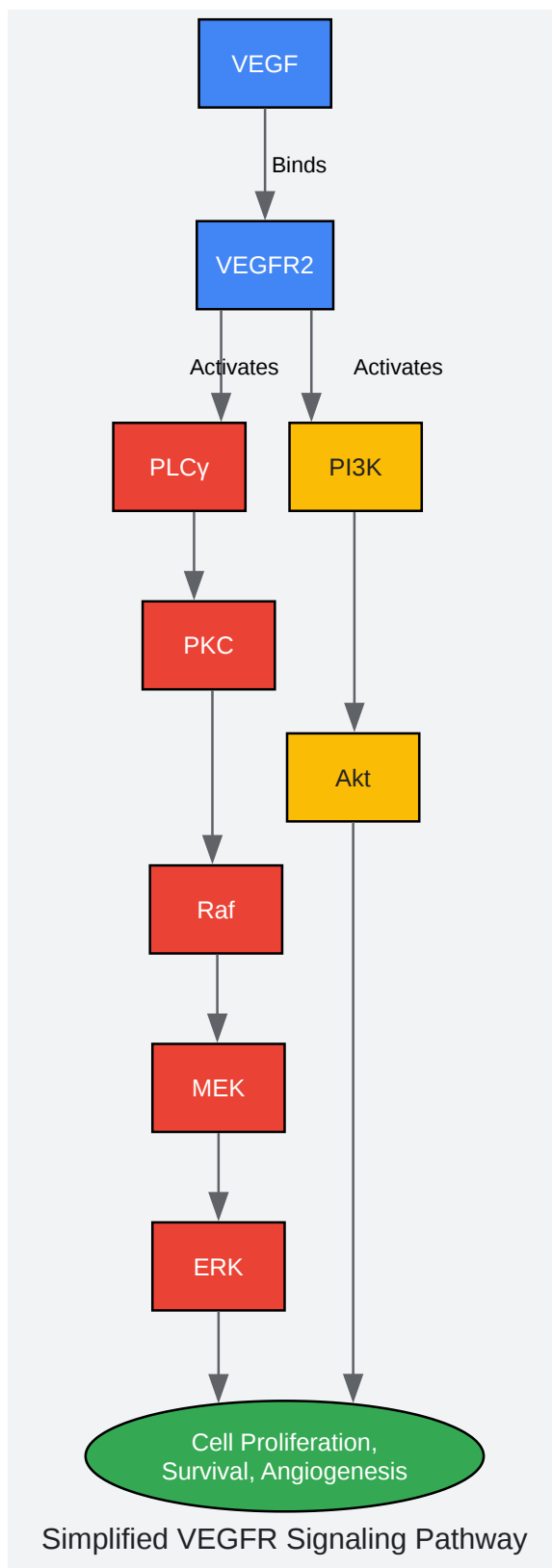
The presence of a bromine atom on the electron-deficient pyrimidine ring makes **5-bromopyrimidine** an excellent substrate for a variety of cross-coupling reactions and other transformations.

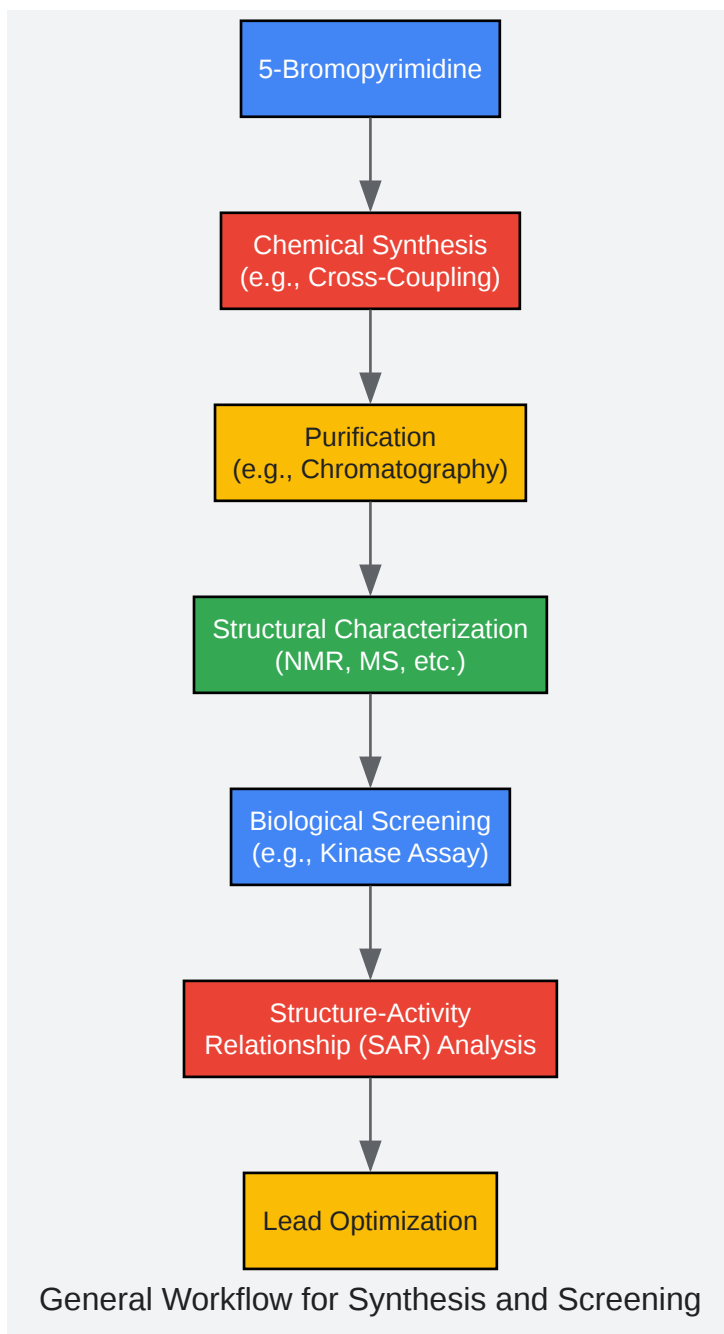
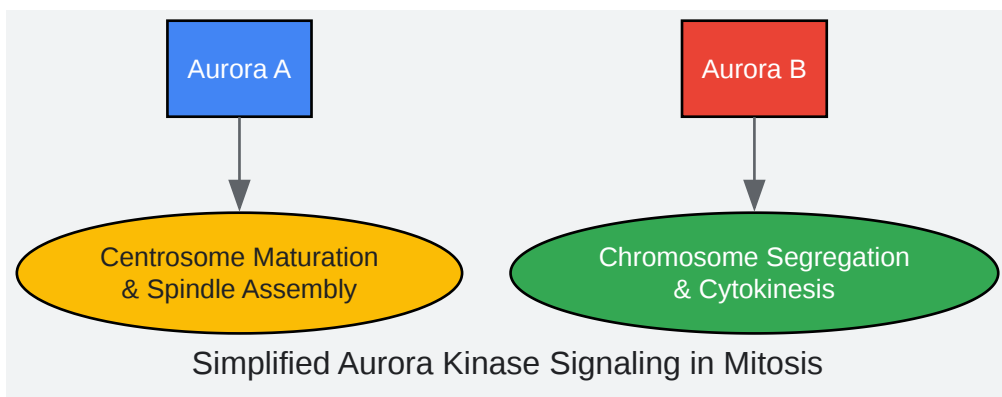
Palladium-Catalyzed Cross-Coupling Reactions

The Suzuki-Miyaura coupling is a powerful method for the formation of carbon-carbon bonds between **5-bromopyrimidine** and various boronic acids or their esters. This reaction is widely used to introduce aryl, heteroaryl, or vinyl substituents at the 5-position of the pyrimidine ring.

Catalytic Cycle of Suzuki-Miyaura Coupling







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